

Propylcyclohexane: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Propylcyclohexane

Cat. No.: B167486

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **propylcyclohexane**, a saturated hydrocarbon with significant applications in research and development. This document outlines its chemical and physical properties, safety and handling protocols, and relevant experimental data.

Chemical Identity and Physical Properties

Propylcyclohexane, also known as n-**propylcyclohexane**, is a cycloalkane with the chemical formula C_9H_{18} .^[1] Its CAS Registry Number is 1678-92-8.^{[1][2][3][4][5]} This colorless liquid is a fundamental building block in organic synthesis and a subject of study in various chemical research areas.

Table 1: Physical and Chemical Properties of **Propylcyclohexane**

Property	Value	Source
CAS Number	1678-92-8	[1] [2] [3] [4]
Molecular Formula	C ₉ H ₁₈	[1] [3] [5]
Molecular Weight	126.24 g/mol	[1] [3] [4] [6]
Appearance	Liquid	[3] [6]
Density	0.793 g/mL at 25 °C	[7] [8]
Boiling Point	155-157 °C	[3] [8] [9]
Melting Point	-95 °C	[3] [8] [9]
Flash Point	35 °C (95 °F) - closed cup	[3]
Refractive Index	n ₂₀ /D 1.436	[7] [8]
Vapor Pressure	8.7 mmHg at 37.7 °C	[8]
Autoignition Temperature	478 °F (247.8 °C)	

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **propylcyclohexane**. Key spectral data are summarized below.

Table 2: Spectroscopic Data for **Propylcyclohexane**

Spectrum Type	Key Features/Notes	Source
¹ H NMR	Data available at 399.65 MHz in CDCl ₃ .	[10]
IR Spectrum	Data available.	[1] [11]
Mass Spectrum	Electron ionization data is available.	[1]
¹³ C NMR	Data available.	[12]

Safety and Handling

Propylcyclohexane is a flammable liquid and vapor.[3] It is classified as a flammable liquid (Hazard Class 3). The substance may be fatal if swallowed and enters airways.[3]

Table 3: Safety and Hazard Information for **Propylcyclohexane**

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Flammable Liquid	GHS02	Warning	H226: Flammable liquid and vapor.
Aspiration Hazard	GHS08	Danger	H304: May be fatal if swallowed and enters airways.[3]

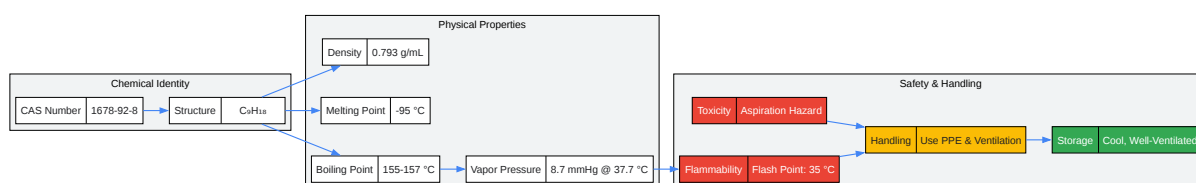
Experimental Protocol: Safe Handling of **Propylcyclohexane**

- **Engineering Controls:** Work in a well-ventilated area, preferably in a chemical fume hood. Use explosion-proof electrical, ventilating, and lighting equipment.[3]
- **Personal Protective Equipment (PPE):** Wear protective gloves, clothing, eye protection (safety glasses or goggles), and face protection.[13] For respiratory protection, a dust mask type N95 (US) or equivalent is recommended.
- **Fire Prevention:** Keep away from heat, sparks, open flames, and hot surfaces. No smoking. [3][13] Ground and bond containers and receiving equipment to prevent static discharge.[3] [13] Use only non-sparking tools.[3][13]
- **Spill and Leak Procedures:** In case of a spill, remove all sources of ignition. Absorb the spill with an inert material (e.g., dry sand or earth) and place it in a chemical waste container.
- **First Aid:**
 - **If Swallowed:** Immediately call a poison center or doctor. Do NOT induce vomiting.[3]

- If on Skin (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[3]
- Storage: Store in a well-ventilated place. Keep the container tightly closed and cool.[3][13]

Logical Relationship of Propylcyclohexane Properties

The following diagram illustrates the relationship between the fundamental properties of **propylcyclohexane** and their implications for its handling and application.



[Click to download full resolution via product page](#)

Caption: Interrelation of **Propylcyclohexane** Properties and Safety.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cyclohexane, propyl- [webbook.nist.gov]
- 2. Propylcyclohexane | CAS 1678-92-8 | LGC Standards [lgcstandards.com]
- 3. Propylcyclohexane | 1678-92-8 | TCI AMERICA [tcichemicals.com]
- 4. scbt.com [scbt.com]
- 5. Cyclohexane, propyl- (CAS 1678-92-8) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 6. Propylcyclohexane | C₉H₁₈ | CID 15505 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. chembk.com [chembk.com]
- 8. PROPYLCYCLOHEXANE | 1678-92-8 [chemicalbook.com]
- 9. propylcyclohexane [stenutz.eu]
- 10. PROPYLCYCLOHEXANE(1678-92-8) 1H NMR spectrum [chemicalbook.com]
- 11. PROPYLCYCLOHEXANE(1678-92-8) IR Spectrum [chemicalbook.com]
- 12. spectrabase.com [spectrabase.com]
- 13. datasheets.scbt.com [datasheets.scbt.com]
- To cite this document: BenchChem. [Propylcyclohexane: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b167486#propylcyclohexane-cas-number-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com